

Standard Vehicle Control Formulations for AM404

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Compound Focus: AM404

CAS No.: 183718-77-6

Cat. No.: S518267

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Administration Route	Final Vehicle Composition	Preparation Notes	Key Citations
Subcutaneous (s.c.) Injection	10% DMSO, 10% Tween 80, 80% saline [1]	Dissolve AM404 first in a drop of Tween 80, then dilute with DMSO, and finally mix with saline [1].	[1]
Intraperitoneal (i.p.) Injection	DMSO (final conc. 0.1-1%) or Ethanol (final conc. 0.1-1%) [2]	Prepare a concentrated stock in 100% DMSO or ethanol, then dilute in saline or buffer to the final working concentration [2].	[2]
In vitro (Cell Culture)	DMSO (final conc. typically $\leq 0.1\%$) [3] [4]	Prepare a 50 mM stock in 100% DMSO, then dilute in cell culture medium [3].	[3] [4]

Step-by-Step Experimental Protocol

Here is a detailed methodology for preparing a vehicle control suitable for subcutaneous injection in rodents, based on a published protocol [1]:

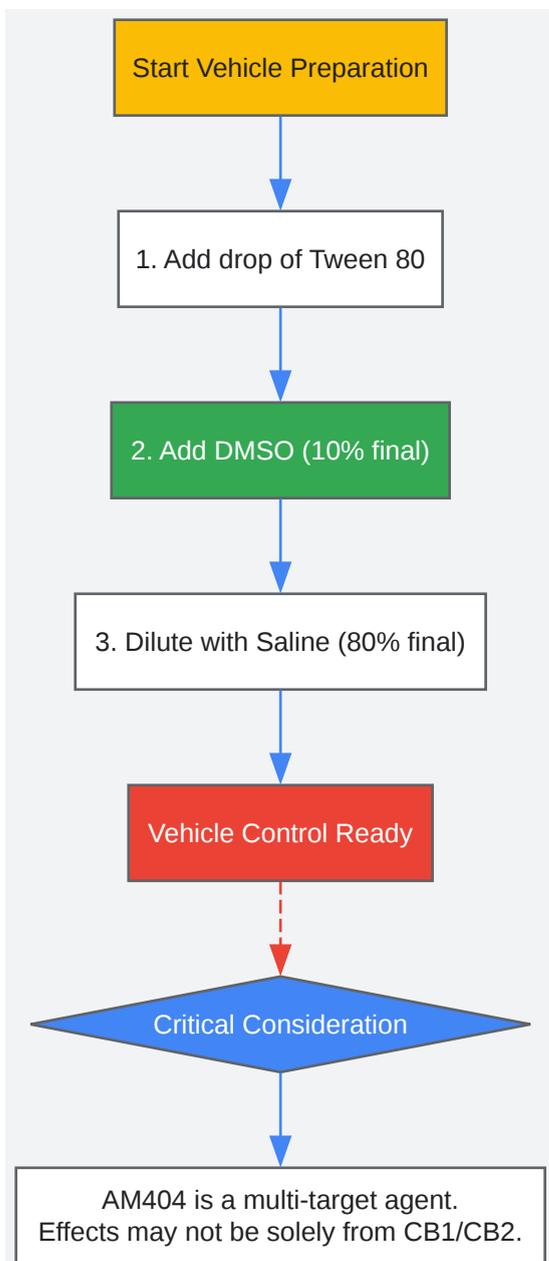
- **Materials**

- Vehicle components: DMSO, Tween 80, physiological saline (0.9% NaCl).
- Sterile glass vials or microtubes and vortex mixer.

- **Procedure**

- **Step 1:** In a sterile vial, add one drop of Tween 80 per mL of your final desired vehicle volume.
- **Step 2:** Add the appropriate volume of DMSO to achieve a final concentration of 10%. Vortex briefly to mix.
- **Step 3:** Slowly add the remaining volume (80%) of physiological saline while gently vortexing or stirring to ensure a homogeneous solution.
- **Step 4:** The final vehicle control is now ready for administration. For the experimental group, **AM404** would be dissolved in the initial drop of Tween 80 before proceeding with Steps 2 and 3.

The following diagram illustrates the preparation workflow and a key pharmacological consideration for your controls.



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Frequently Asked Questions (FAQs)

Q1: What is the maximum tolerated concentration of DMSO for rodent injections? For intraperitoneal and subcutaneous injections in rodents, keeping the final DMSO concentration **below 1%** is widely considered safe and minimizes the risk of solvent-related toxicity or tissue irritation [2]. Always refer to your institution's animal care and use guidelines.

Q2: Why is an emulsifier like Tween 80 necessary? AM404 is a lipophilic (fat-soluble) compound. Tween 80 acts as a surfactant, helping to solubilize **AM404** uniformly in the aqueous (water-based) saline solution, ensuring consistent dosing and bioavailability [1].

Q3: My experiment involves TRPV1 or CB1 receptors. Are there any special considerations? Yes. **AM404** has a complex pharmacology. It is not only an anandamide transport inhibitor but also an agonist of TRPV1 receptors and a low-affinity ligand for CB1 receptors [5] [3] [6]. Your vehicle control is critical because any effects you observe could be mediated through these multiple targets, not just via endocannabinoid uptake inhibition.

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References

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